Spectroscopic Profile of Triisononyl Trimellitate: A Technical Guide

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Compound of Interest

Compound Name:	*Triisononyl trimellitate*
CAS No.:	*53894-23-8*
Cat. No.:	*B167210*

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Introduction

Triisononyl trimellitate (TINTM) is a high-molecular-weight branched plasticizer predominantly utilized to enhance the flexibility and durability of PVC products, especially in applications demanding high-temperature resistance and low volatility.[1] Its chemical structure, derived from the esterification of trimellitic acid with isononyl alcohol, dictates its characteristic spectroscopic features. This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **Triisononyl trimellitate**, intended for researchers, scientists, and professionals in drug development and material science.

Chemical Structure and Properties

- IUPAC Name: tris(7-methyloctyl) benzene-1,2,4-tricarboxylate[2]
- CAS Number: 53894-23-8[3]
- Molecular Formula: C36H60O6[1]

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- Molecular Weight: 588.86 g/mol [3]
- Appearance: Clear, viscous liquid[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the carbon-hydrogen framework of a molecule. Due to the commercial nature of **Triisononyl trimellitate**, publicly available, detailed NMR spectra are scarce. However, based on the structure, which consists of a substituted aromatic ring and branched aliphatic chains, the expected chemical shifts for ^{1}H and ^{13}C NMR can be predicted.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **Triisononyl trimellitate** is expected to show signals in three main regions: the aromatic region, the region corresponding to the protons on the carbons attached to the ester oxygen, and the aliphatic region of the isononyl chains.

Chemical Shift (δ, ppm)	Multiplicity	Assignment
~ 8.0 - 8.2	m	Aromatic protons (3H) of the trimellitate ring
~ 4.1 - 4.3	m	-CH2- protons (6H) adjacent to the ester carbonyl groups
~ 0.8 - 1.7	m	Aliphatic protons (51H) of the three isononyl chains

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will show signals for the carbonyl carbons, the aromatic carbons, and the aliphatic carbons of the isononyl groups. A ^{13}C NMR spectrum for **Triisononyl trimellitate** is mentioned in PubChem, though the specific data is not detailed.[2]

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Chemical Shift (δ, ppm)	Assignment
~ 165 - 167	Ester carbonyl carbons (C=O)
~ 128 - 135	Aromatic carbons of the trimellitate ring
~ 65 - 70	Carbons of the -CH2- groups adjacent to the ester oxygen
~ 10 - 40	Aliphatic carbons of the isononyl chains

Infrared (IR) Spectroscopy

Fourier-transform infrared (FTIR) spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Triisononyl trimellitate** is characterized by strong absorptions corresponding to the ester carbonyl groups and the C-H bonds of the aliphatic chains. PubChem lists FTIR spectra for **Triisononyl trimellitate**, acquired using both "BETWEEN SALTS" and "ATR-Neat" techniques.[2] While the exact peak values are not provided, the characteristic absorption bands can be predicted based on its structure.

Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Functional Group
~ 2850 - 2960	C-H stretching of methyl (CH3) and methylene (CH2) groups
~ 1720 - 1740	C=O stretching of the ester carbonyl groups
~ 1580 - 1610	C=C stretching of the aromatic ring
~ 1460	C-H bending of CH2 and CH3 groups
~ 1240 - 1280	C-O stretching of the ester groups
~ 1120 - 1170	C-O-C stretching of the ester groups
~ 740 - 780	C-H out-of-plane bending of the aromatic ring

Mass Spectrometry (MS)

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Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. Direct mass spectral data for **Triisononyl trimellitate** is not readily available in public databases.

Predicted Mass Spectrometry Data

- Molecular Ion (M^+): The expected molecular ion peak for **Triisononyl trimellitate** (C36H60O6) would be at a mass-to-charge ratio (m/z) of approximately 588.44.
- Fragmentation Pattern: As a large ester, the fragmentation of **Triisononyl trimellitate** in mass spectrometry is expected to proceed through characteristic pathways for esters. This would include the loss of the isononyl side chains and fragmentation of the trimellitate core. Common fragments would likely include ions corresponding to the loss of one, two, or all three isononyl groups, as well as fragments of the isononyl chain itself.

Experimental Protocols

Standard protocols for obtaining spectroscopic data for a viscous liquid like **Triisononyl trimellitate** are described below.

NMR Spectroscopy of a Viscous Liquid

- Sample Preparation: Dissolve approximately 10-50 mg of **Triisononyl trimellitate** in a suitable deuterated solvent (e.g., CDCl3) in a standard 5 mm NMR tube. The concentration may need to be adjusted to achieve a solution of appropriate viscosity for high-resolution NMR.
- Data Acquisition: Acquire ^{1}H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). For viscous samples, it may be beneficial to acquire the spectra at an elevated temperature to reduce viscosity and improve signal resolution.
- Data Processing: The raw data is subjected to Fourier transformation, followed by phasing and baseline correction to obtain the final spectrum. Chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS).

Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

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- Sample Preparation: A small drop of the neat **Triisononyl trimellitate** liquid is placed directly onto the ATR crystal (e.g., diamond or ZnSe).
- Data Acquisition: A background spectrum of the clean, empty ATR crystal is recorded. The sample spectrum is then collected, typically over a range of 4000-400 cm^{-1}. The instrument software automatically subtracts the background spectrum from the sample spectrum.
- Data Processing: The resulting transmittance or absorbance spectrum is analyzed to identify the characteristic absorption bands. The ATR crystal should be thoroughly cleaned with a suitable solvent (e.g., isopropanol) after the measurement.

Electrospray Ionization (ESI)-Mass Spectrometry

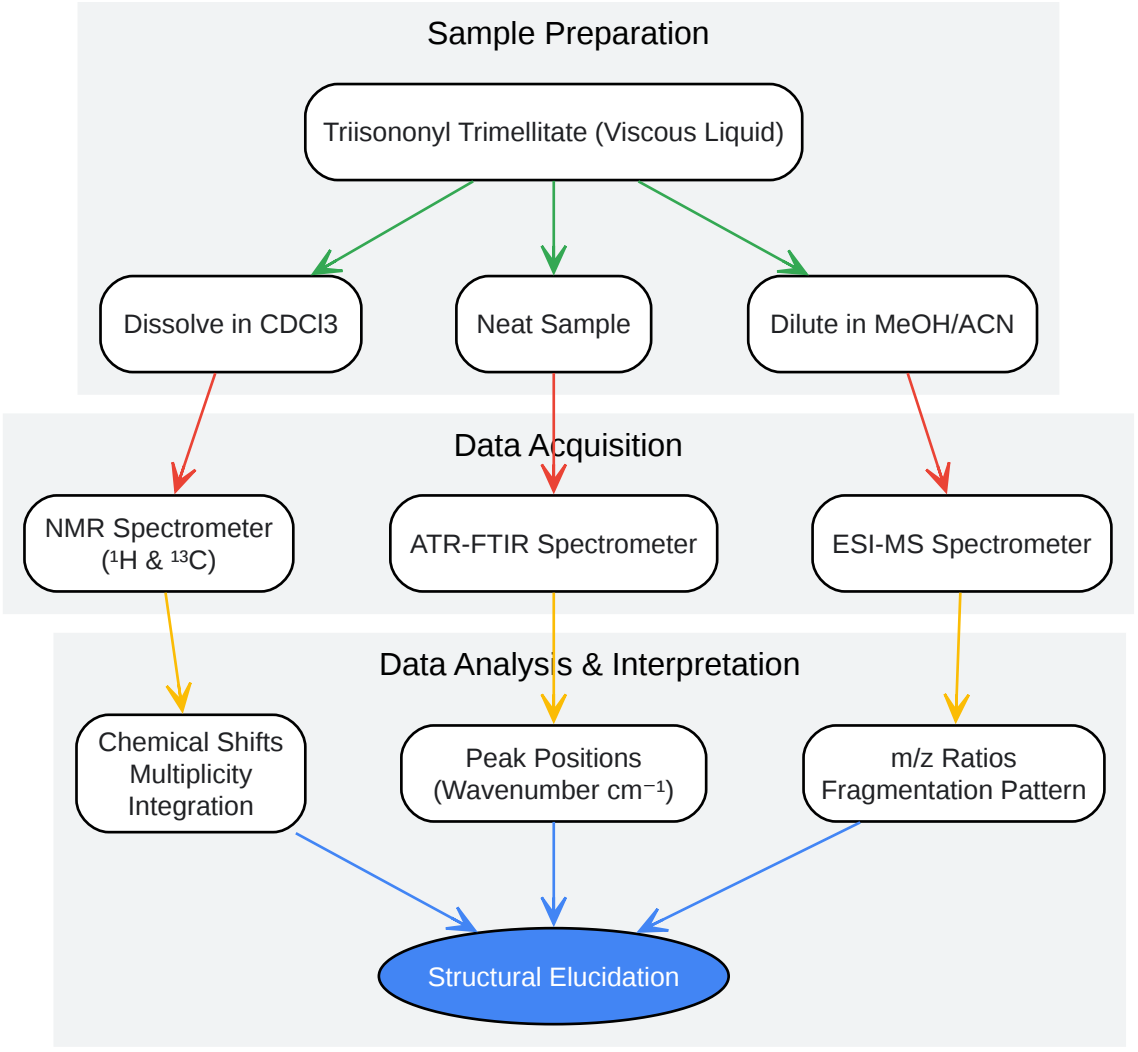
- Sample Preparation: Prepare a dilute solution of **Triisononyl trimellitate** in a solvent compatible with ESI-MS, such as methanol or acetonitrile. The concentration should be in the low µg/mL range to avoid signal suppression.
- Data Acquisition: The sample solution is introduced into the ESI source of the mass spectrometer via direct infusion or after separation by liquid chromatography. The instrument parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) are optimized to achieve stable ionization and maximal signal intensity.
- Data Analysis: The resulting mass spectrum is analyzed to identify the molecular ion and characteristic fragment ions.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic characterization of a chemical substance like **Triisononyl trimellitate**.

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Spectroscopic Analysis Workflow for Triisononyl Trimellitate



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